

4-Methyl-5-nitrocatechol: A Technical Guide to Safety and Hazards

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Compound of Interest

Compound Name: 4-Methyl-5-nitrocatechol

Cat. No.: B015798

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the safety and hazards associated with **4-Methyl-5-nitrocatechol** (4M5NC). It is intended to be a vital resource for researchers, scientists, and professionals in the field of drug development who may handle or utilize this compound. This document consolidates available data on the physical and chemical properties, toxicological profile, and safe handling procedures for 4M5NC. Detailed experimental protocols for its synthesis and analysis are outlined, and potential metabolic pathways and mechanisms of toxicity are discussed. The information is presented to facilitate a thorough understanding of the risks and to promote safe laboratory practices.

Chemical and Physical Properties

4-Methyl-5-nitrocatechol is a nitrotoluene derivative, specifically a substituted catechol.^[1] A summary of its key physical and chemical properties is provided in Table 1.

Table 1: Physical and Chemical Properties of **4-Methyl-5-nitrocatechol**

Property	Value	Reference(s)
CAS Number	68906-21-8	[1] [2]
Molecular Formula	C ₇ H ₇ NO ₄	[1]
Molecular Weight	169.13 g/mol	[1]
IUPAC Name	4-methyl-5-nitrobenzene-1,2-diol	[1]
Synonyms	4M5NC, 5-Nitro-4-homopyrocatechol, 4-Methyl-5-nitro-1,2-benzenediol	[2]
Appearance	Yellow to deep orange solid	[3]
Melting Point	>130°C (decomposes)	[4]
Solubility	Slightly soluble in chloroform (with sonication), ethyl acetate, and methanol.	[3]
Storage Temperature	-20°C, under inert atmosphere	[4]

Hazard Identification and GHS Classification

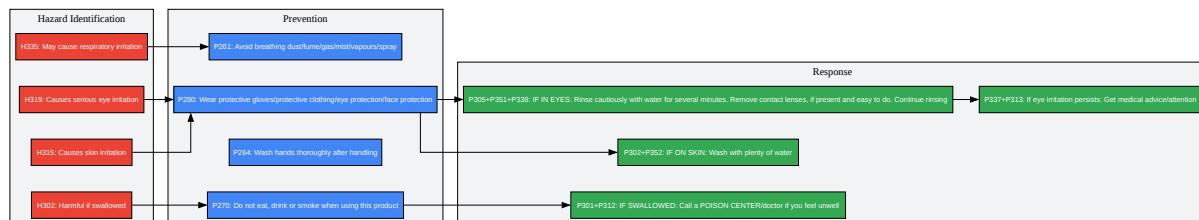
While specific GHS classification for **4-Methyl-5-nitrocatechol** is not readily available, based on data for the closely related compound 4-nitrocatechol, a precautionary classification is presented in Table 2. 4-Nitrocatechol is known to be harmful if swallowed, and causes skin and serious eye irritation.[\[5\]](#)[\[6\]](#) It may also cause respiratory irritation.[\[6\]](#)

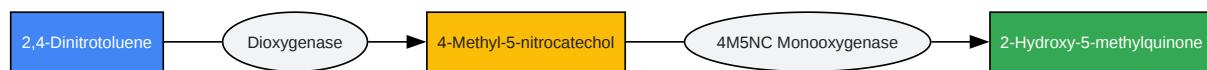
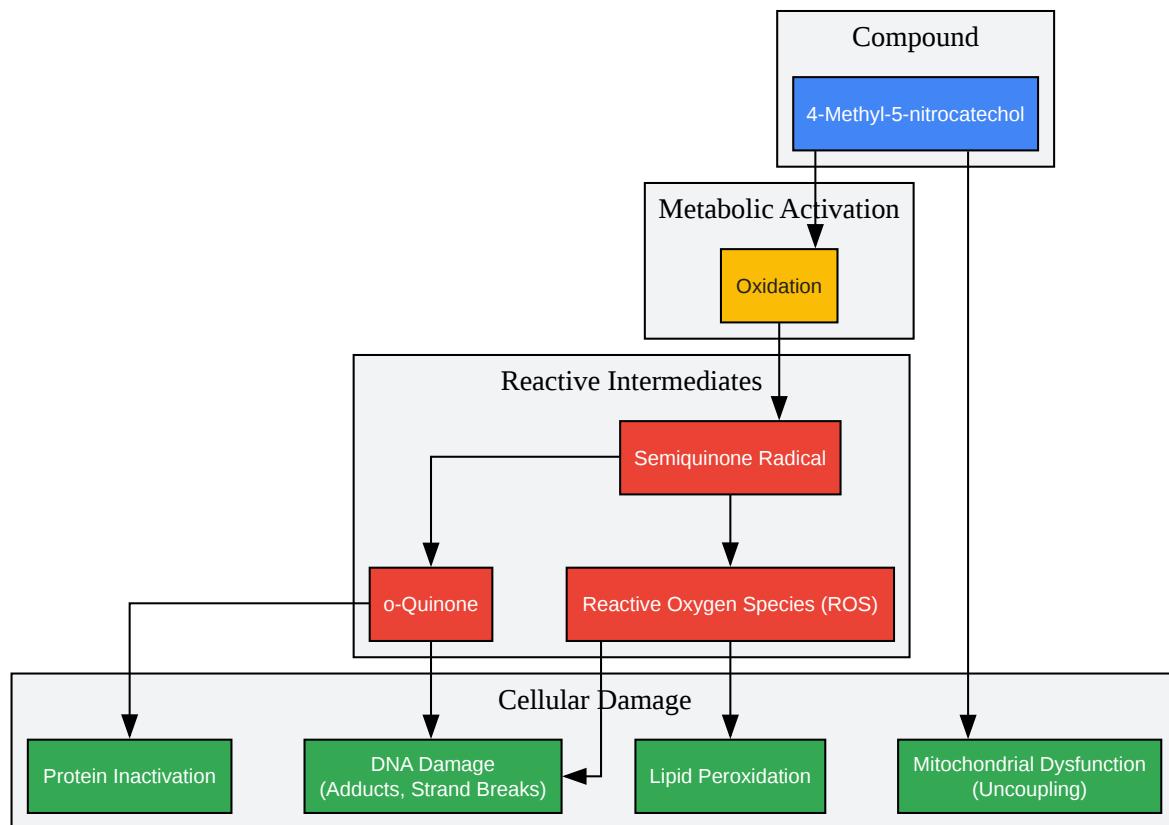
Table 2: GHS Hazard Classification (Inferred from 4-Nitrocatechol)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

This classification is extrapolated from data on 4-nitrocatechol and should be used for guidance pending specific testing of **4-Methyl-5-nitrocatechol**.

The following diagram illustrates the logical flow of hazard identification and the corresponding precautionary measures.





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